

Comprehensive Safety & Handling Guide: 3-[(3-Ethylphenoxy)methyl]piperidine

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Compound of Interest

Compound Name: 3-[(3-Ethylphenoxy)methyl]piperidine

CAS No.: 946713-30-0

Cat. No.: B3171931

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Document Control:

- Scope: Research & Development (R&D) Laboratory Use Only
- Compound Class: Piperidine Ether / Organic Building Block[1]
- Status: Research Chemical (Not fully tested; Treat as Hazardous)[1]

Executive Summary

This technical guide provides a risk management framework for **3-[(3-Ethylphenoxy)methyl]piperidine**. [1] Unlike commodity chemicals with established toxicological profiles, this substance is a specialized building block often used in medicinal chemistry (e.g., GPCR ligand synthesis). [1]

Critical Safety Directive: As a secondary amine with a lipophilic ether tail, this compound must be handled as a Corrosive and Acutely Toxic agent until empirical data proves otherwise. The

absence of specific LD50 data necessitates the use of "Read-Across" toxicology based on the piperidine pharmacophore.[1]

PART 1: Identification & Physicochemical Logic

Chemical Identity[1][2][3][4]

- IUPAC Name: **3-[(3-Ethylphenoxy)methyl]piperidine**[1]
- Common Analogues: 3-[(3-Methylphenoxy)methyl]piperidine (CAS 693764-34-0)[1][2]
- Molecular Formula: C
H
NO[1][3]
- Molecular Weight: 219.33 g/mol [1]
- SMILES: CCc1cccc(OCC2CCCNC2)c1 (Predicted)[1]

Physicochemical Profile (Predicted vs. Empirical)

Note: Specific physical constants for the 3-ethyl derivative are often unpublished.[1] The values below are derived from structural analogues (SAR).

Property	Value / Prediction	Operational Implication
Physical State	Viscous Oil or Low-Melting Solid	Likely an oil at RT; may crystallize if stored cold.[1]
Basicity (pKa)	~10.5 - 11.0 (Piperidine Nitrogen)	Corrosive. Incompatible with acids and acid chlorides.[1] Absorbs atmospheric CO .[1]
Solubility	Soluble in DCM, MeOH, DMSO.[1]	Lipophilic tail limits water solubility; use organic solvents for cleanup.[1]
Boiling Point	>250°C (Predicted)	Low volatility, but aerosols are highly hazardous.[1]
Flash Point	>110°C (Estimated)	Combustible but not highly flammable (Class IIIB).[1]

PART 2: Hazard Identification & Toxicology (SAR Analysis)[1]

The "Read-Across" Hazard Assessment

Since specific toxicological data is limited, we apply the Precautionary Principle using the Piperidine and Phenoxy structural alerts.[1]

GHS Classification (Derived):

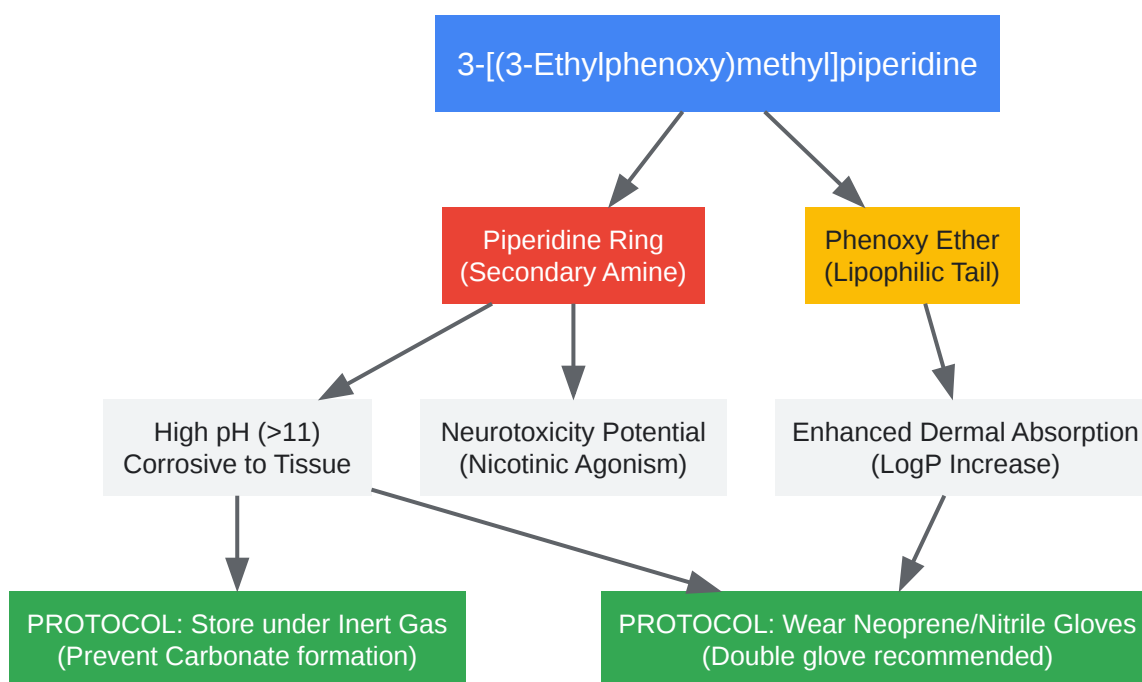
- Skin Corr.[1][4][5][6][7] 1B (H314): Causes severe skin burns and eye damage (Due to secondary amine).[1][6]
- Acute Tox. 3 (H301/H311): Toxic if swallowed or in contact with skin (Piperidine motif).[1]
- Aquatic Chronic 3 (H412): Harmful to aquatic life with long-lasting effects (Phenoxy ether stability).[1]

Mechanism of Toxicity

- Direct Corrosivity: The unhindered secondary amine protonates tissue proteins upon contact, causing alkaline hydrolysis (saponification) of cell membranes.[1]
- Systemic Toxicity: Piperidine derivatives can act as ganglionic blockers or stimulants.[1] The ethyl-phenoxy tail increases lipophilicity, potentially enhancing dermal absorption and blood-brain barrier penetration compared to simple piperidine.[1]

Visualizing the Hazard Logic

The following diagram illustrates how the structural components dictate the safety protocol.



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Caption: Structural dissection of toxicity risks. The amine core drives corrosivity, while the lipophilic tail enhances absorption.[1]

PART 3: Operational Safety & Handling Protocols

Storage & Stability

- Atmosphere: Hygroscopic and sensitive to CO

[1] Store under Argon or Nitrogen.[1]

- Temperature: Refrigerator (2-8°C) recommended to minimize degradation.[1]
- Incompatibilities: Strong oxidizing agents (peroxides), Acid chlorides, Anhydrides, Strong acids.[1]

Experimental Handling (The Self-Validating Protocol)

Do not rely on standard fume hood airflow alone. Use this checklist:

- Barrier Verification:
 - Gloves: Nitrile (0.11 mm) is minimum.[1] For prolonged use, use Laminate (PE/EVOH) gloves due to the compound's penetrating organic nature.[1]
 - Eyes: Chemical Splash Goggles (ANSI Z87.1).[1] Face shield required if handling >10g.[1]
- Quenching Check: Before disposal or workup, verify pH. Do not add acidic waste directly to the basic amine waste stream without neutralization (exotherm risk).[1]
- Vapor Control: All weighing must occur inside a fume hood. If the compound is an oil, use a syringe/septum technique to transfer to avoid open-air exposure.[1]

Synthesis Workflow Integration

When using this building block in synthesis (e.g., Amide coupling or Alkylation):

- Reaction Monitoring: The secondary amine is nucleophilic.[1] Monitor disappearance by TLC (stain with Ninhydrin or Dragendorff's reagent).[1]
- Workup Caution: Acidic workups will protonate the piperidine, pulling it into the aqueous layer.[1] To recover the free base, the aqueous layer must be basified (pH > 12) and extracted with DCM.[1]

PART 4: Emergency Response & Disposal[1][10]

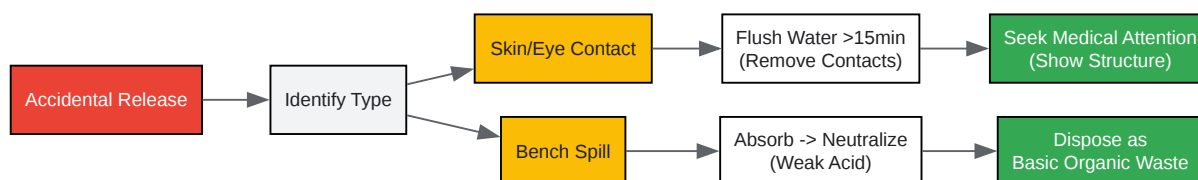
Spill Management Logic

- Small Spill (<10 mL): Absorb with vermiculite.[1] Neutralize with dilute acetic acid or sodium bisulfate on the absorbent, not the neat chemical.[1]
- Large Spill: Evacuate. The compound is combustible and corrosive.[1][4][8][9][10] Firefighters must use SCBA to avoid inhaling toxic nitrogen oxides (NOx).[1][7]

First Aid (Causality-Driven)[1]

- Skin Contact: Immediate flush (15 mins).[1][5][9] Reasoning: Alkaline burns penetrate deep before pain is felt.[1] Do not wait for symptoms.
- Eye Contact: Irrigate immediately.[1][11][5][6][9] Reasoning: High pH causes rapid corneal opacification.[1]
- Ingestion: Do NOT induce vomiting. Reasoning: Re-exposure of the esophagus to the corrosive amine causes perforation risk.[1]

Emergency Decision Tree



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Caption: Immediate response logic for exposure vs. environmental release.[1]

Disposal Considerations

- Waste Stream: Basic Organic Waste (Non-Halogenated, unless solvents dictate otherwise). [1]
- Protocol: Dissolve in a combustible solvent (e.g., Ethanol) and incinerate in a chemical incinerator equipped with an afterburner and scrubber (to handle NOx).[1]
- Never: Pour down the drain. The phenoxy ether moiety poses aquatic risks.[1]

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